

Essential Safety and Logistical Guidance for Handling Ethyl 2-(chlorocarbonyl)benzoate

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Compound of Interest

Compound Name: **Ethyl 2-(chlorocarbonyl)benzoate**

Cat. No.: **B3188579**

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Disclaimer: No specific Safety Data Sheet (SDS) for **Ethyl 2-(chlorocarbonyl)benzoate** was publicly available at the time of this writing. The following guidance is based on the known hazards of the acyl chloride functional group and data from structurally similar compounds. Researchers, scientists, and drug development professionals must exercise extreme caution and supplement this information with a thorough risk assessment before handling this chemical.

Ethyl 2-(chlorocarbonyl)benzoate is a reactive chemical that requires stringent safety protocols to minimize risks in a laboratory setting. Due to the presence of a highly reactive acyl chloride group, this compound is expected to be corrosive, moisture-sensitive, and a lachrymator (a substance that irritates the eyes and causes tears). Proper personal protective equipment (PPE), handling procedures, and disposal methods are critical for the safety of laboratory personnel.

Hazard and Safety Data

The following table summarizes the inferred hazards and safety information for **Ethyl 2-(chlorocarbonyl)benzoate**. This data is extrapolated from the general properties of acyl chlorides.

Parameter	Inferred Value/Classification	Rationale
GHS Hazard Class	Corrosive to metals, Acute Toxicity (Oral, Dermal, Inhalation), Skin Corrosion/Irritation (Category 1B), Serious Eye Damage/Eye Irritation (Category 1), Specific target organ toxicity — Single exposure (Category 3, Respiratory system)	Based on the typical reactivity of acyl chlorides, which are known to be highly corrosive and toxic.
Signal Word	Danger	Consistent with the high level of hazard associated with corrosive and toxic substances.
Pictograms	Corrosion, Skull and Crossbones, Exclamation Mark	Represents corrosive properties, acute toxicity, and respiratory irritation.
Incompatible Materials	Water, strong oxidizing agents, strong bases, alcohols, and amines. [1]	Acyl chlorides react violently with water and other nucleophilic reagents.

Operational Plan for Safe Handling

A systematic approach is crucial for safely managing **Ethyl 2-(chlorocarbonyl)benzoate** from receipt to disposal.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leaks.
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials.[\[1\]](#)
The storage location should be a designated area for corrosive and reactive chemicals. Keep containers tightly closed to prevent exposure to moisture.

Handling Procedures

- Engineering Controls: All handling of **Ethyl 2-(chlorocarbonyl)benzoate** must be conducted in a certified chemical fume hood to control exposure to vapors.[1]
- Personal Protective Equipment (PPE): The following PPE is mandatory:
 - Eye Protection: Chemical safety goggles and a face shield are essential to protect against splashes and corrosive vapors.[1]
 - Hand Protection: Wear chemical-resistant gloves such as nitrile or neoprene.[1]
 - Body Protection: A chemical-resistant lab coat or apron should be worn over personal clothing.[1]
 - Respiratory Protection: If there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an appropriate cartridge for acid gases and organic vapors is necessary.[1]
- Dispensing: Use only clean, dry glassware and equipment. Avoid creating aerosols or dust.

Disposal Plan

- Waste Collection: Collect all waste materials, including empty containers and contaminated items, in designated, properly labeled hazardous waste containers.
- Neutralization (for residual amounts): Small amounts of residual **Ethyl 2-(chlorocarbonyl)benzoate** can be slowly and cautiously added to a stirred solution of sodium bicarbonate to neutralize it before disposal. This should only be performed by trained personnel in a fume hood.
- Waste Disposal: Dispose of all hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations.

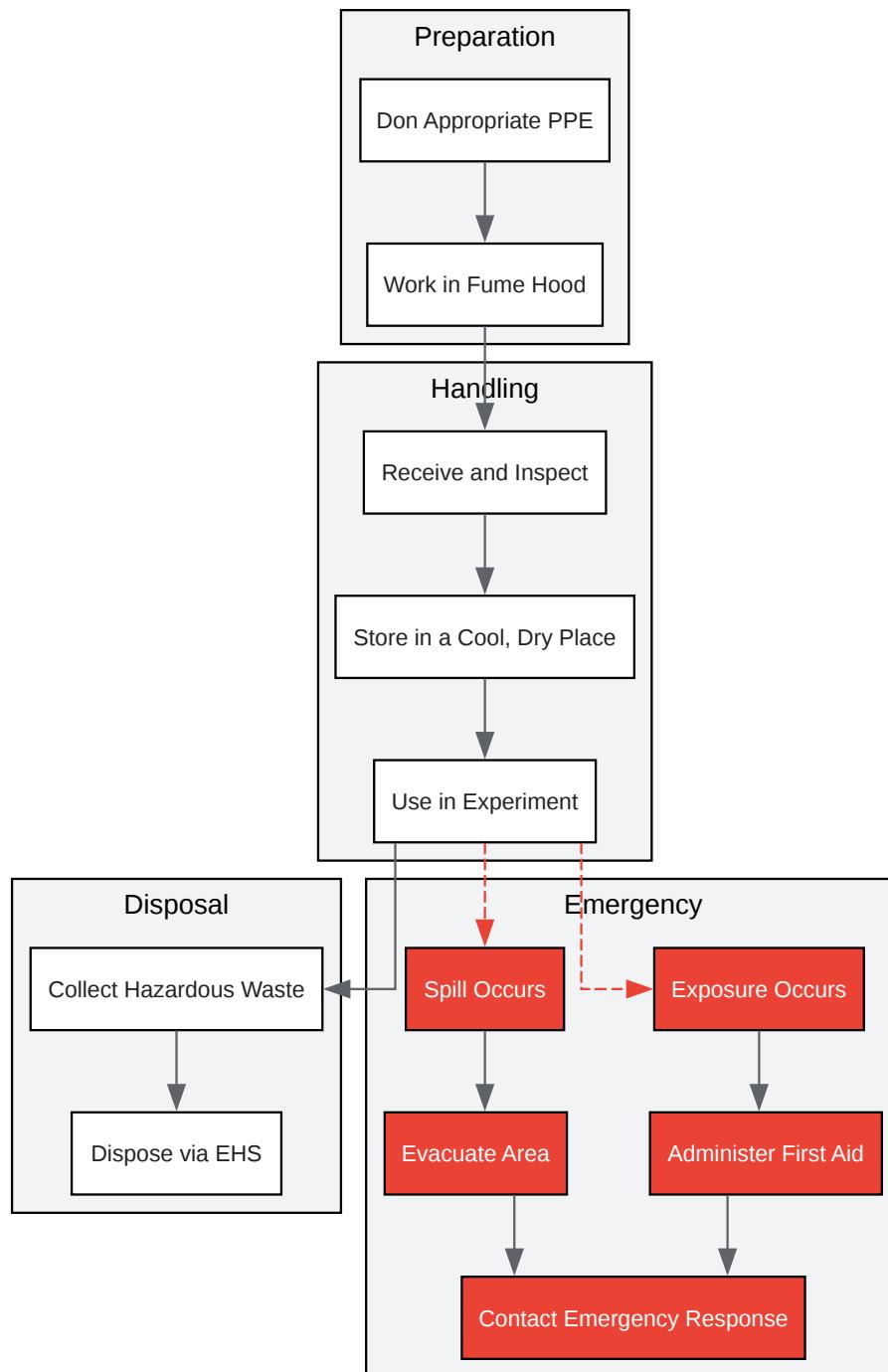
Contingency Plan

- Spills:

- Minor Spill: In a fume hood, absorb the spill with an inert, dry material (e.g., sand, vermiculite).[1] Collect the absorbed material in a sealed container for hazardous waste disposal.
- Major Spill: Evacuate the area immediately and contact your institution's emergency response team.
- Exposure:
 - Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek immediate medical attention.
 - Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
 - Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.

Safe Handling Workflow

Safe Handling Workflow for Ethyl 2-(chlorocarbonyl)benzoate

[Click to download full resolution via product page](#)**Caption: Safe handling workflow for Ethyl 2-(chlorocarbonyl)benzoate.**

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References

- 1. benchchem.com [benchchem.com]
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